

"4-Chloro-2-methylpyridin-3-amine" synthesis pathways from simple precursors

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Compound of Interest

Compound Name: 4-Chloro-2-methylpyridin-3-amine

CAS No.: 1211399-74-4

Cat. No.: B1603516

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Technical Guide: Synthesis of 4-Chloro-2-methylpyridin-3-amine

Executive Summary

The synthesis of **4-Chloro-2-methylpyridin-3-amine** (CAS: 1060805-47-5) presents a specific regiochemical challenge: installing contiguous substituents (amino, chloro, methyl) on the pyridine ring with high fidelity. This scaffold is a critical intermediate in the synthesis of fused heterocycles, particularly imidazo[4,5-c]pyridines, which are privileged structures in kinase inhibitor discovery.

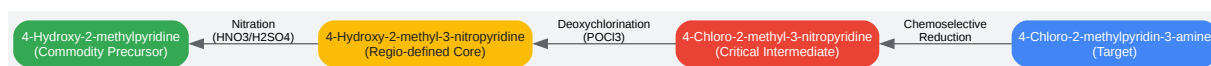
This guide details the most robust, scalable pathway: the Pyridone Functionalization Route. Unlike nucleophilic aromatic substitutions on pre-formed chloropyridines (which often suffer from poor regioselectivity), this pathway utilizes the electronic bias of the 4-pyridone core to direct substituents precisely.

Key Technical Advantages of this Pathway:

- **Regiocontrol:** Leveraging the ortho-directing power of the hydroxyl group to install the nitrogen at position 3.
- **Scalability:** Utilizes inexpensive commodity precursors (4-hydroxy-2-methylpyridine).
- **Chemoselectivity:** employs a specific reduction protocol to preserve the C-Cl bond while reducing the nitro group.

Retrosynthetic Analysis

To access the target with high regiochemical purity, we disconnect the molecule at the amine and chloride functionalities. The 4-chloro substituent is best installed via deoxychlorination of a 4-pyridone tautomer. The 3-amine is derived from a nitro group, introduced via electrophilic aromatic substitution on the electron-rich pyridone ring.



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Figure 1: Retrosynthetic logic flow moving from the target molecule back to the commercially available pyridone precursor.

Detailed Synthesis Protocol

Step 1: Regioselective Nitration

Objective: Install the nitro group at position 3. **Mechanism:** Electrophilic Aromatic Substitution (EAS). The 4-hydroxyl group (in equilibrium with the pyridone carbonyl) strongly activates the positions ortho to it (3 and 5). The 2-methyl group provides secondary activation and steric bias, favoring position 3.

- **Precursor:** 4-Hydroxy-2-methylpyridine (CAS: 18615-86-6).
- **Reagents:** Fuming Nitric Acid (), Concentrated Sulfuric Acid ()

).

Protocol:

- Charge a reactor with

(5.0 equiv) and cool to 0–5 °C.
- Slowly add 4-Hydroxy-2-methylpyridine (1.0 equiv) portion-wise, maintaining internal temperature

°C (Exothermic).
- Add Fuming

(1.2 equiv) dropwise over 1 hour.
- Allow the mixture to warm to room temperature, then heat to 60 °C for 2–4 hours.
- Quench: Pour the reaction mixture onto crushed ice. The product, 4-hydroxy-2-methyl-3-nitropyridine, typically precipitates as a yellow solid.[1]
- Filter, wash with cold water, and dry.[2]

Critical Process Parameter (CPP): Temperature control during addition is vital to prevent dinitration or oxidative decomposition.

Step 2: Deoxychlorination (Vilsmeier-Haack Type)

Objective: Convert the 4-hydroxy/pyridone motif into the 4-chloro moiety. Mechanism:

Nucleophilic attack of the pyridone oxygen on Phosphorus Oxychloride (

), followed by displacement by chloride ion.

- Reagents:

(solvent/reagent).
- Intermediate: 4-Hydroxy-2-methyl-3-nitropyridine.[1]

Protocol:

- Suspend the dried Step 1 intermediate in neat (5–8 volumes).
- Optional: Add catalytic DMF (0.1 equiv) to accelerate the reaction via Vilsmeier intermediate formation.
- Heat to reflux (approx. 105 °C) for 4–6 hours. Monitor by LCMS for disappearance of starting material.
- Workup (Hazard): Remove excess via vacuum distillation.
- Pour the residue slowly into crushed ice/water with vigorous stirring (Violent hydrolysis!).
- Neutralize with or to pH 8.
- Extract with Ethyl Acetate (EtOAc), dry over , and concentrate to yield 4-Chloro-2-methyl-3-nitropyridine.

Step 3: Chemoselective Nitro Reduction

Objective: Reduce

to

without reducing the

bond (hydrodechlorination). Challenge: Standard catalytic hydrogenation (

) will strip the chlorine atom. Solution: Dissolving Metal Reduction (Bechamp conditions) or Iron-mediated transfer hydrogenation.

- Reagents: Iron powder (), Ammonium Chloride (), Ethanol/Water ().

Protocol:

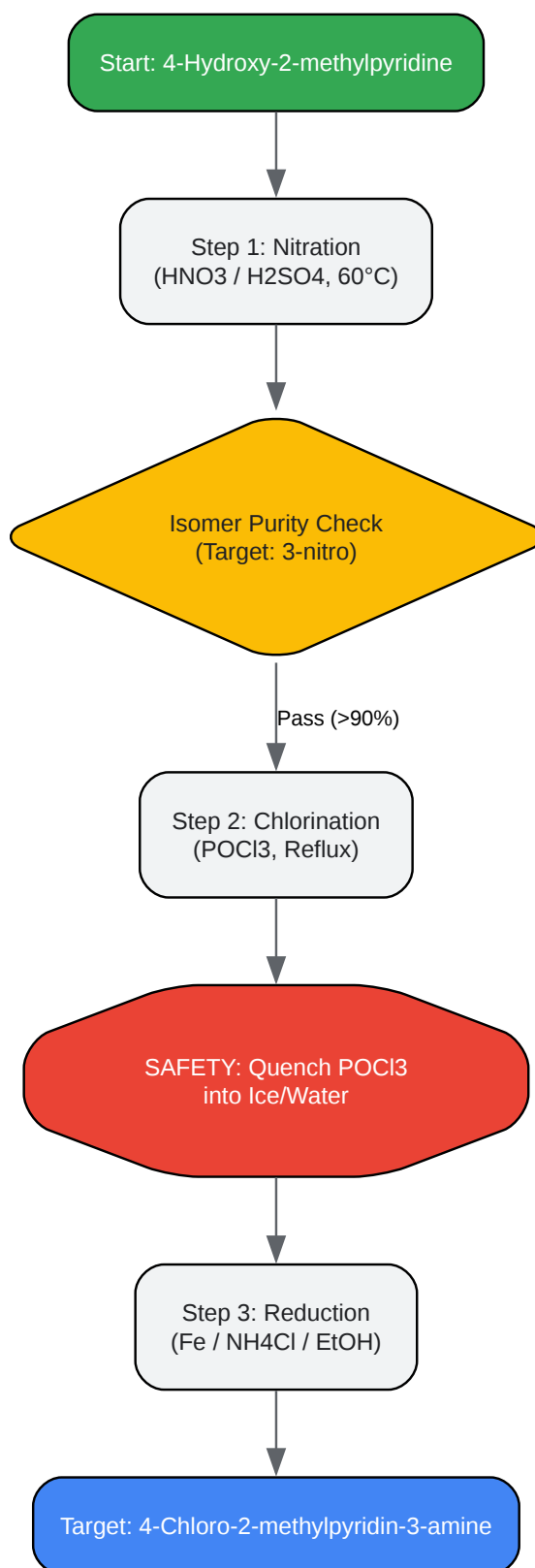
- Dissolve 4-Chloro-2-methyl-3-nitropyridine (1.0 equiv) in a 4:1 mixture of .
- Add (5.0 equiv) and Iron powder (4.0 equiv, 325 mesh).
- Heat to reflux (80 °C) with vigorous mechanical stirring.
- Monitor by TLC/LCMS (Reaction time: 1–3 hours).
- Workup: Filter hot through a Celite pad to remove iron oxides. Wash the pad with hot ethanol.
- Concentrate the filtrate. Partition between water and EtOAc.
- Collect the organic layer, dry, and concentrate.^[3]
- Purification: Recrystallization from Ethanol/Heptane or Column Chromatography (Hexane/EtOAc) yields the target **4-Chloro-2-methylpyridin-3-amine**.

Analytical Data Summary

Parameter	Specification	Notes
Appearance	Off-white to pale yellow solid	Oxidizes slightly upon air exposure.
Molecular Weight	142.59 g/mol	Formula:
LCMS (ESI+)	[M+H] ⁺ = 143.0/145.0	Shows characteristic Chlorine isotope pattern (3:1).
¹ H NMR (DMSO-d ₆)	2.35 (s, 3H), 5.40 (br s, 2H), 7.15 (d, 1H), 7.85 (d, 1H)	Diagnostic methyl singlet and ortho-coupled aromatic protons.

Process Visualization

The following diagram illustrates the complete reaction workflow, including critical decision nodes and safety checkpoints.



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Figure 2: Step-by-step synthesis workflow with integrated safety and quality checkpoints.

Scientific Integrity & Troubleshooting

Why this route works (Causality):

- Ortho-Effect: The nitration of 4-pyridone derivatives is highly selective for the 3-position due to the electron-donating effect of the oxygen, which outweighs the deactivating effect of the ring nitrogen.
- Chemoselectivity of Fe/NH₄Cl: Unlike catalytic hydrogenation (), which proceeds via surface adsorption where C-Cl bonds are labile, the Iron/Ammonium Chloride reduction proceeds via a single-electron transfer (SET) mechanism. This potential is sufficient to reduce the nitro group () but insufficient to cleave the aryl-chloride bond under mild conditions.

Common Pitfalls:

- Over-chlorination: If [4-chloro-2-methyl-3-nitropyridine](#) is used instead of [4-chloro-2-methyl-3-nitropyridine](#), chlorination may occur at the methyl group (benzylic-like position). Stick to [4-chloro-2-methyl-3-nitropyridine](#).
- Dechlorination: If the reduction step is performed with [4-chloro-2-methyl-3-nitropyridine](#), you will obtain 2-methylpyridin-3-amine. If you must use hydrogenation, use a poisoned catalyst like Platinum on Carbon (Pt/C) sulfided.

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